

long-term storage and stability of phenamil methanesulfonate powder

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Compound of Interest

Compound Name: Phenamil methanesulfonate

Cat. No.: B046070

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Technical Support Center: Phenamil Methanesulfonate Powder

This technical support center provides guidance on the long-term storage, stability, and handling of **phenamil methanesulfonate** powder for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **phenamil methanesulfonate** powder?

A1: For optimal stability, **phenamil methanesulfonate** powder should be stored in a tightly sealed container in a dry and well-ventilated area.^{[1][2]} Recommended storage temperatures vary by manufacturer, with common recommendations being 2-8°C or -20°C.^{[2][3][4][5]}

Q2: What is the expected shelf life of **phenamil methanesulfonate** powder?

A2: When stored at -20°C, **phenamil methanesulfonate** has a shelf life of at least four years.^[3] For solutions, it is recommended to store them at -80°C for up to 6 months or at -20°C for up to 1 month, preferably under a nitrogen atmosphere.^[6] Aqueous solutions are not recommended for storage for more than one day.^[3]

Q3: What are the signs of degradation of **phenamil methanesulfonate** powder?

A3: Visual signs of degradation can include a change in color from its typical light yellow to yellow appearance.[7] Any significant change in the physical appearance of the powder should be a cause for concern regarding its stability and purity.

Q4: How should I prepare stock solutions of **phenamil methanesulfonate**?

A4: **Phenamil methanesulfonate** is soluble in organic solvents such as DMSO and dimethylformamide (DMF).[3] For aqueous buffers, it is sparingly soluble. It is recommended to first dissolve the powder in DMSO and then dilute it with the aqueous buffer of choice to improve solubility.[3]

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Powder Discoloration (e.g., darkening)	Exposure to light, moisture, or elevated temperatures.	Discard the powder as it may have degraded. Ensure proper storage conditions are maintained for new batches.
Inconsistent experimental results	Degradation of the compound leading to reduced potency.	Prepare fresh stock solutions. If the problem persists, use a fresh vial of the powder. Consider performing a purity analysis.
Difficulty dissolving the powder	Use of an inappropriate solvent or insufficient mixing.	Refer to the solubility data. For aqueous solutions, first dissolve in a minimal amount of DMSO before diluting with the aqueous buffer. ^[3] Gentle warming and sonication may aid dissolution in some solvents.
Precipitation in stock solution upon storage	Supersaturation or storage at an inappropriate temperature.	Store stock solutions at the recommended temperatures (-20°C or -80°C). ^[6] If precipitation occurs, gently warm the solution to redissolve before use. Avoid repeated freeze-thaw cycles.

Stability and Storage Summary

Parameter	Recommendation	Reference
Storage Temperature (Powder)	2-8°C or -20°C	[2][3][4][5]
Storage Conditions (Powder)	Tightly sealed container, dry, well-ventilated area	[1][2]
Shelf Life (Powder at -20°C)	≥ 4 years	[3]
Storage Temperature (Stock Solution)	-20°C (up to 1 month) or -80°C (up to 6 months)	[6]
Storage of Aqueous Solutions	Not recommended for more than one day	[3]

Experimental Protocols

Note: The following protocols are based on methods developed for the closely related compound, amiloride, and should be validated for **phenamil methanesulfonate**.

Protocol 1: Stability-Indicating HPLC Method for Purity Assessment

This protocol provides a general framework for a stability-indicating High-Performance Liquid Chromatography (HPLC) method to determine the purity of **phenamil methanesulfonate** and to separate it from potential degradation products.

1. Instrumentation:

- HPLC system with a UV or photodiode array (PDA) detector.
- C18 analytical column (e.g., 250 mm x 4.6 mm, 5 µm particle size).

2. Reagents:

- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Phosphate buffer (e.g., 0.05 M potassium phosphate monobasic), pH adjusted to 4.0 with phosphoric acid.
- **Phenamil methanesulfonate** reference standard.

3. Chromatographic Conditions (starting point for method development):

- Mobile Phase: A gradient elution of methanol and 0.05 M phosphate buffer (pH 4.0).
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 289 nm and 362 nm (based on UV/Vis maxima of **phenamil methanesulfonate**).^[3]
- Injection Volume: 10 µL.
- Column Temperature: 30°C.

4. Sample Preparation:

- Prepare a stock solution of **phenamil methanesulfonate** in DMSO at a concentration of 1 mg/mL.
- Dilute the stock solution with the mobile phase to a final concentration of approximately 50 µg/mL.

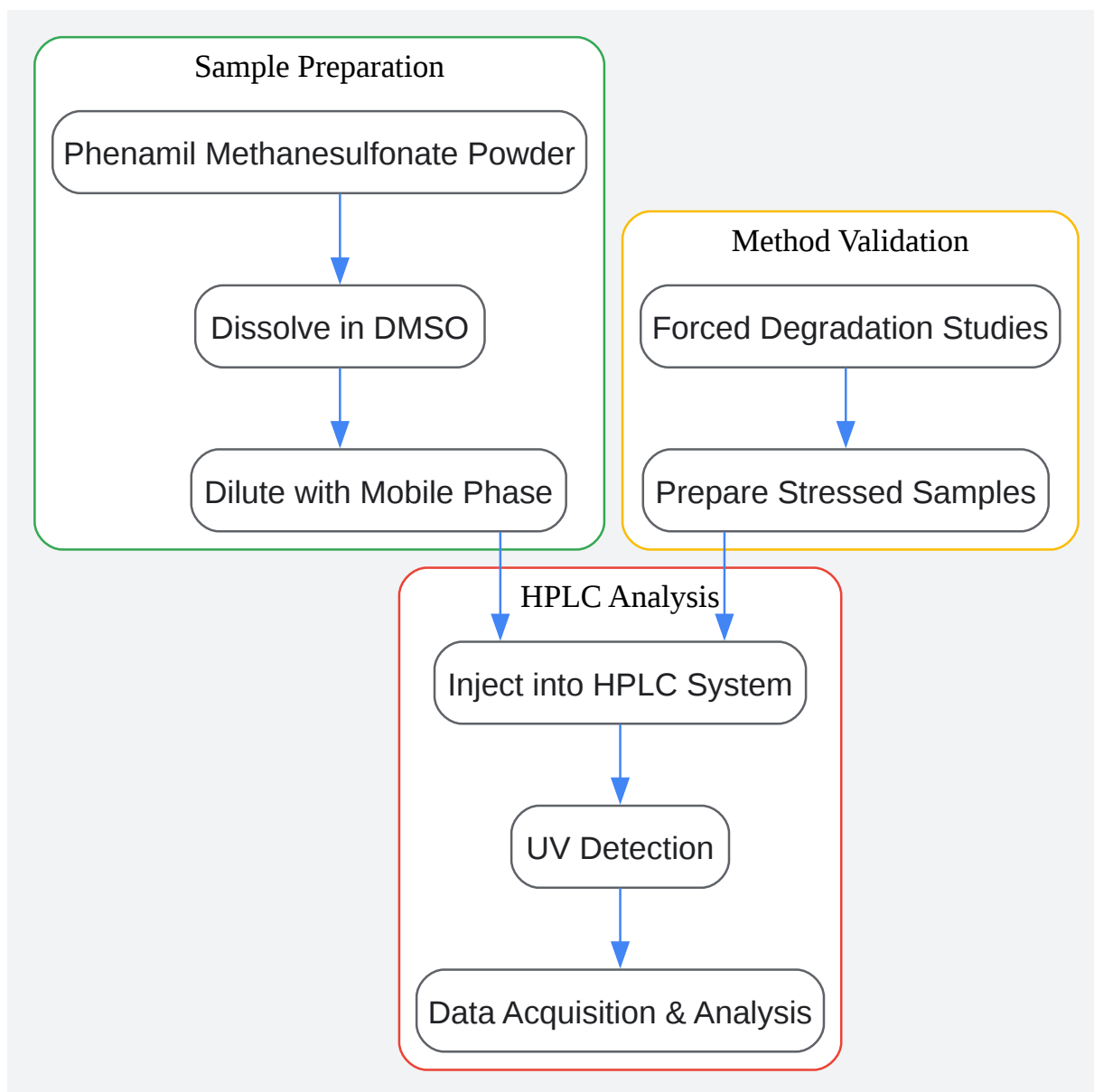
5. Forced Degradation Studies (for method validation):

- Acid Hydrolysis: Incubate the sample with 0.1 N HCl at 60°C for 24 hours.
- Base Hydrolysis: Incubate the sample with 0.1 N NaOH at 60°C for 24 hours.
- Oxidative Degradation: Treat the sample with 3% H₂O₂ at room temperature for 24 hours.
- Thermal Degradation: Expose the solid powder to 105°C for 24 hours.
- Photodegradation: Expose a solution of the sample to UV light (254 nm) for 24 hours.

6. Analysis:

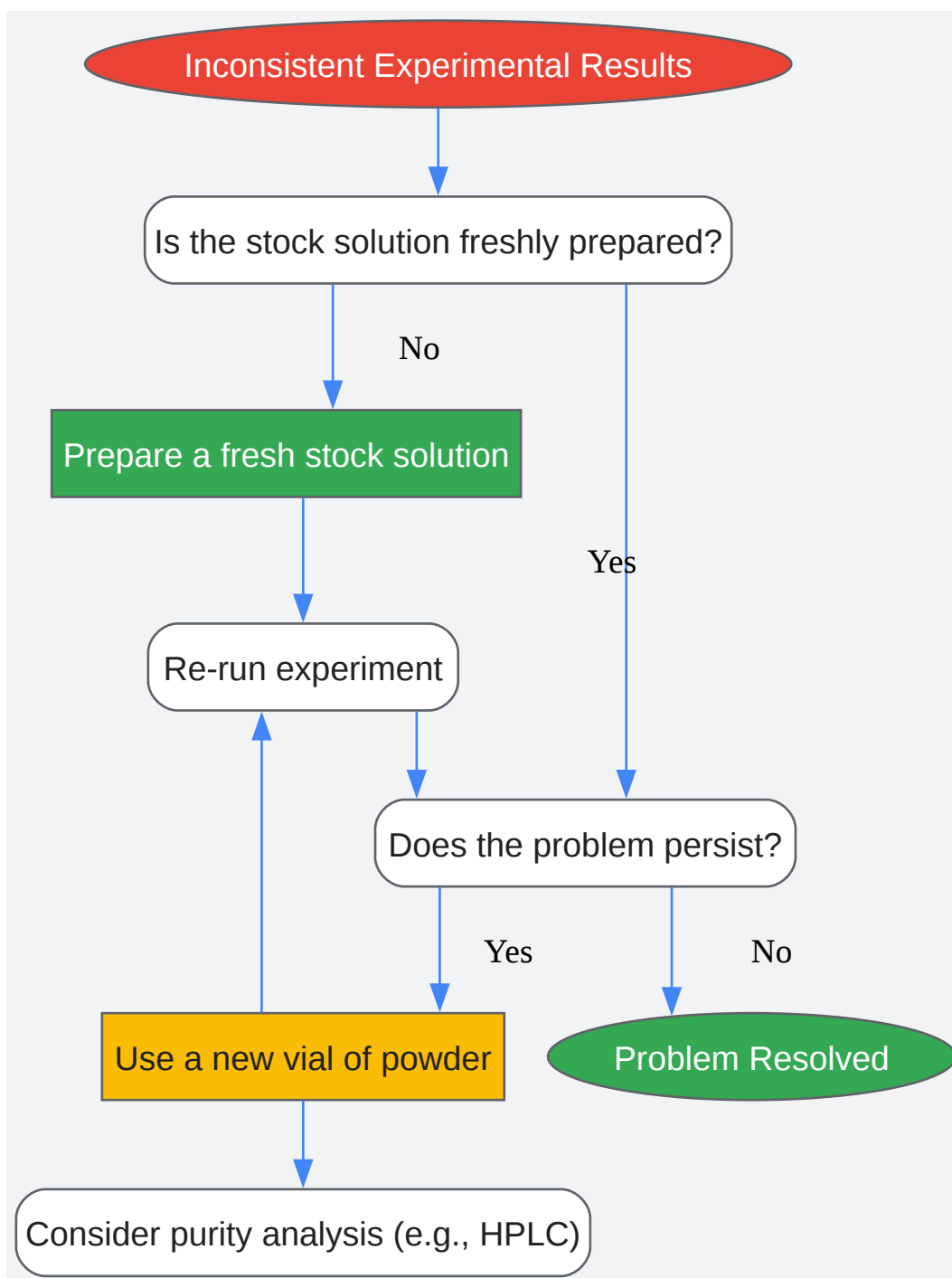
- Inject the prepared samples and analyze the chromatograms for the appearance of new peaks corresponding to degradation products. The method should demonstrate sufficient resolution between the parent peak and any degradation product peaks.

Visualizations



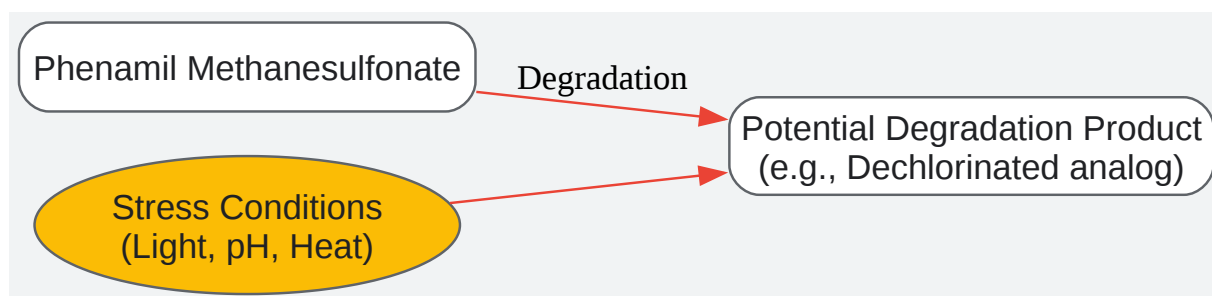
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Caption: Experimental workflow for HPLC analysis of **phenamil methanesulfonate**.



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Caption: Troubleshooting inconsistent experimental results.



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Caption: Potential degradation pathway of **phenamil methanesulfonate**.

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